

Application Notes and Protocols: Buchwald-Hartwig Amination of Bromo-pyrazoles

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Compound of Interest

Compound Name: *ethyl 4-bromo-1,5-dimethyl-1H-pyrazole-3-carboxylate*

CAS No.: 5775-90-6

Cat. No.: B507999

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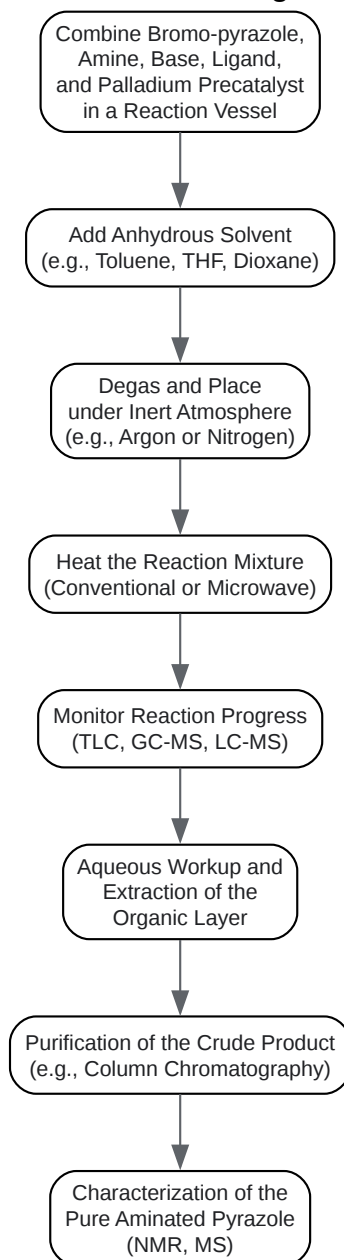
The Buchwald-Hartwig amination stands as a pivotal method for the formation of carbon-nitrogen (C-N) bonds, a crucial transformation in the synthesis of pharmaceuticals and biologically active compounds.[1] This protocol focuses on the application of this palladium-catalyzed cross-coupling reaction to bromo-pyrazoles, providing a pathway to synthesize 4-aminopyrazoles, which are prevalent motifs in medicinal chemistry.[2] While five-membered heterocyclic halides can be challenging substrates, the evolution of sterically hindered and electron-rich phosphine ligands has enabled these transformations to proceed with high efficiency.[3]

This document provides two detailed protocols for the amination of N-substituted 4-bromopyrazoles, leveraging different generations of Buchwald-Hartwig catalysts and conditions.

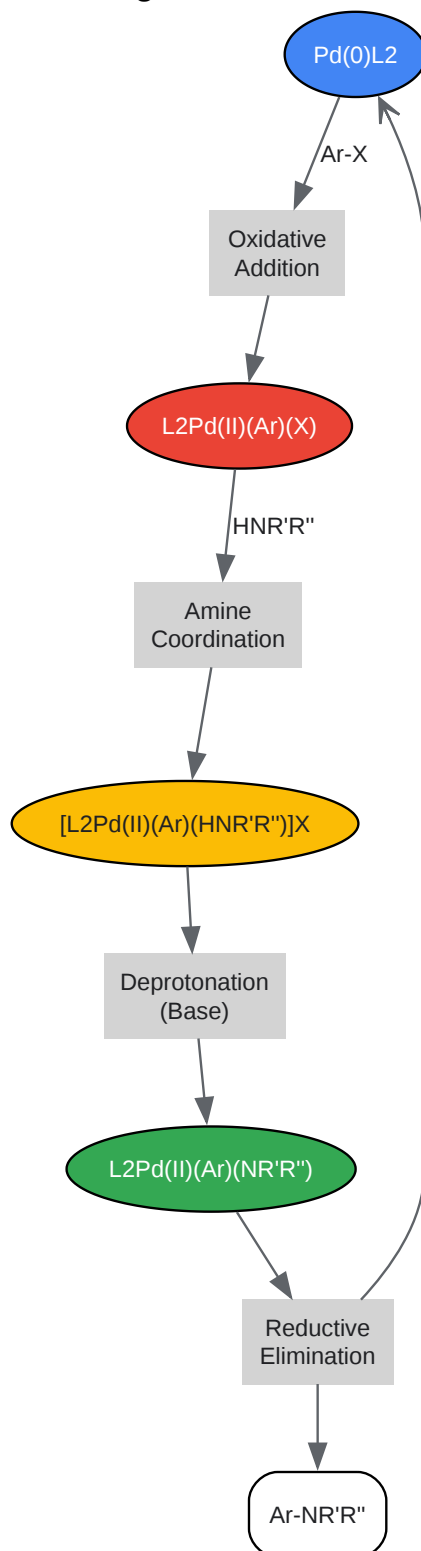
General Experimental Workflow

The following diagram outlines the typical experimental workflow for the Buchwald-Hartwig amination of a bromo-pyrazole.

Experimental Workflow for Buchwald-Hartwig Amination of Bromo-pyrazoles



Buchwald-Hartwig Amination Catalytic Cycle



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References

- [1. Buchwald–Hartwig amination - Wikipedia \[en.wikipedia.org\]](#)
- [2. C4-Alkylamination of C4-Halo-1H-1-tritylpyrazoles Using Pd\(dba\)₂ or CuI - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
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